Technical Guide: Physical Properties & Characterization of p-Nitrophenyl Sulfenamide Derivatives

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Compound of Interest

Compound Name:	*s-(4-Nitrophenyl)thiohydroxylamine*
CAS No.:	*5147-64-8*
Cat. No.:	*B3191041*

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Executive Summary

p-Nitrophenyl sulfenamides (generic structure:

) represent a specialized class of organosulfur compounds characterized by a labile sulfur-nitrogen (S-N) bond. Unlike their oxidized counterparts (sulfinamides and sulfonamides), sulfenamides possess a unique "protecting group" capability and prodrug potential due to their tunable hydrolytic instability.

This guide analyzes the physicochemical impact of the p-nitrophenyl moiety—a strong electron-withdrawing group (EWG)—on the S-N axis. The presence of the nitro group significantly alters the lipophilicity, crystalline packing, and hydrolytic kinetics of the molecule, making these derivatives critical candidates for bioreversible drug delivery systems and cysteine-targeting covalent inhibitors.

Molecular Architecture & Electronic Effects

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The S-N Chiral Axis and Bond Character

The sulfenamide S-N bond is inherently polar but possesses a high energy barrier to rotation (torsional barrier: 12–20 kcal/mol) due to the repulsion between the lone pairs on the nitrogen and sulfur atoms. This often leads to axial chirality in bulky derivatives.

Impact of the p-Nitrophenyl Group: The

group exerts a strong inductive (-I) and mesomeric (-M) effect on the aromatic ring, which propagates to the sulfur atom.

- Bond Polarization: The electron deficiency of the phenyl ring pulls electron density from the sulfur atom (

  ), increasing its electrophilicity.

- Nitrogen Basicity: Conversely, the reduced electron density on sulfur decreases the

  back-donation from nitrogen, potentially making the nitrogen lone pair more available for protonation compared to electron-rich sulfenamides, yet the overall molecule becomes more susceptible to nucleophilic attack at the sulfur.

Spectroscopic Signatures

Researchers should look for these diagnostic signals to validate synthesis:

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Spectroscopy	Diagnostic Signal	Structural Insight
H NMR	7.8–8.2 ppm (AA'BB' system)	Characteristic deshielding of aromatic protons ortho to the nitro group.
C NMR	~145-150 ppm (C-NO)	Carbon directly attached to the nitro group is significantly deshielded.
IR (Infrared)	900–980 cm (v)	The S-N stretching vibration.[1] Often weak/moderate.
IR (Nitro)	1520 cm (asym) & 1345 cm (sym)	Strong N-O stretching bands confirm the integrity of the nitro group.

Physicochemical Profiling

Solubility and Lipophilicity (LogP)

The p-nitrophenyl group increases lipophilicity compared to a simple phenyl group, but also introduces a strong dipole moment.

- LogP Trends: Generally ranges from 2.5 to 4.5, depending heavily on the amine substituent ( ).
- Solubility: Low aqueous solubility (< 50 M) is typical. These derivatives require organic co-solvents (DMSO, MeOH) for biological assays.

Thermal Properties

- Melting Point: The nitro group facilitates strong intermolecular

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stacking and dipole-dipole interactions, typically elevating melting points (often >100°C) compared to unsubstituted analogs.

- Thermal Stability: Sulfenamides are generally thermally labile. Decomposition (homolytic S-N cleavage) can occur at temperatures >140°C, often yielding disulfides (

) and amines.

Stability & Reactivity: The Prodrug Mechanism

The defining feature of sulfenamides is their acid-promoted hydrolysis. This property is exploited in prodrug design, where the S-N bond cleaves in the acidic environment of a lysosome or tumor microenvironment to release the active amine payload.

Hydrolysis Mechanism

The p-nitrophenyl group accelerates hydrolysis by making the sulfur atom a better leaving group (as the corresponding sulfenic acid/thiol) and increasing the electrophilicity of the sulfur center.

Pathway:

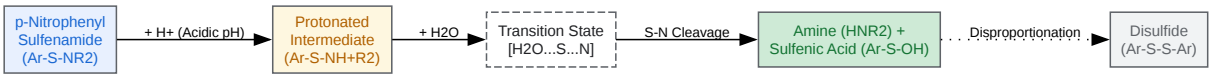
- Protonation: The nitrogen atom accepts a proton (

).

- Nucleophilic Attack: Water attacks the electrophilic sulfur.

- Cleavage: The S-N bond breaks, releasing the amine and p-nitrobenzenesulfenic acid (which rapidly disproportionates).

Visualization of Hydrolysis Pathway



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Caption: Acid-catalyzed hydrolysis mechanism of p-nitrophenyl sulfenamides. The p-nitro group enhances the electrophilicity of the sulfur, facilitating water attack.

Experimental Protocols

Synthesis: Oxidative Coupling (The Iodine Method)

This method avoids the use of unstable sulfenyl chlorides.

Reagents:

- p-Nitrothiophenol (1.0 eq)
- Amine (2.0 - 3.0 eq)
- Iodine (

  , 0.5 eq) or NaOCl (1.0 eq)
- Solvent: Dichloromethane (DCM) or THF

Protocol:

- Dissolution: Dissolve p-nitrothiophenol in DCM at 0°C.
- Amine Addition: Add the target amine (e.g., morpholine, piperazine) in excess to act as both reactant and HCl scavenger.
- Oxidation: Add

  dropwise as a solution in DCM. The solution will transiently darken.
- Reaction: Stir at 0°C for 1 hour, then warm to Room Temperature (RT) for 2 hours. Monitor by TLC (disappearance of thiol).
- Workup: Wash with 10% NaOH (to remove unreacted thiol/disulfide) and water. Dry over

  .

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- Purification: Recrystallize from Ethanol/Hexane. Note: Avoid silica chromatography if possible, as acidic silica can degrade the S-N bond.

Kinetic Stability Assay (Hydrolysis Rate)

To determine the half-life (

) at physiological vs. acidic pH.

Workflow:

- Preparation: Prepare a 10 mM stock solution of the sulfenamide in DMSO.
- Incubation: Dilute to 100

  M in phosphate buffers at pH 7.4, pH 5.0, and pH 2.0.
- Monitoring: Inject samples into HPLC-UV (254 nm) at time points: 0, 5, 15, 30, 60, 120 min.
- Quantification: Plot

  vs. time. The slope

  gives

  .

Self-Validating Check:

- If

  at pH 7.4 is < 10 minutes, the compound is likely too unstable for systemic delivery.
- The appearance of the disulfide peak (Ar-S-S-Ar) confirms oxidative degradation or disproportionation of the sulfenic acid byproduct.

Applications in Drug Development[2][3][4]

Prodrug Strategy

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The p-nitrophenyl sulfenamide moiety is used to mask amines (e.g., metformin, peptide N-termini).

- Logic: The bond is stable in plasma (pH 7.4) but cleaves in the acidic endosome (pH 5.0).
- Tuning: Steric bulk around the nitrogen (e.g., using a secondary amine) increases stability.

Cysteine Targeting

These derivatives can undergo thiol-exchange reactions with protein cysteines:

This results in a mixed disulfide, potentially inhibiting enzymes with active-site cysteines.

References

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